

# Eucarvone: A Technical Guide to Safety and Handling for Researchers

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## Compound of Interest

Compound Name: **Eucarvone**

Cat. No.: **B1221054**

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This in-depth technical guide provides comprehensive safety and handling information for **eucarvone** (2,6,6-trimethylcyclohepta-2,4-dien-1-one), a monoterpenoid ketone. The following sections detail the hazardous properties, necessary precautions, and emergency procedures to ensure its safe use in a laboratory setting. All quantitative data is summarized in tables for clarity, and detailed experimental protocols for key safety assessments are provided.

## Hazard Identification and Classification

**Eucarvone** is classified as a skin sensitizer. Contact with the skin may cause an allergic reaction.

Table 1: GHS Classification for **Eucarvone**

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin Sensitization	1		Warning	H317: May cause an allergic skin reaction. <a href="#">[1]</a> <a href="#">[2]</a>

# Precautionary Measures and Personal Protective Equipment (PPE)

Adherence to the following precautionary statements is crucial to minimize the risks associated with handling **eucarvone**.

Table 2: Precautionary Statements for Eucarvone

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[1]</a> <a href="#">[2]</a>
P272	Contaminated work clothing should not be allowed out of the workplace. <a href="#">[1]</a> <a href="#">[2]</a>
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[1]</a> <a href="#">[2]</a>
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. <a href="#">[1]</a> <a href="#">[2]</a>
P321	Specific treatment (see supplemental first aid instructions on this label). <a href="#">[1]</a> <a href="#">[2]</a>
P333 + P317	If skin irritation or rash occurs: Get medical advice/attention. <a href="#">[1]</a>
P362 + P364	Take off contaminated clothing and wash it before reuse. <a href="#">[1]</a>
P501	Dispose of contents/container to an approved waste disposal plant. <a href="#">[1]</a> <a href="#">[2]</a>

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.

- Skin and Body Protection: Wear a lab coat and ensure that skin is not exposed.
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory mask.

## Toxicological Data

Specific quantitative toxicological data for **eucarvone**, such as LD50 and LC50 values, are not readily available in published literature.<sup>[3]</sup> For risk assessment purposes, data from the structurally similar compound, carvone, may be considered as an estimation.

Table 3: Acute Toxicity Data for Carvone (as a surrogate)

Route of Exposure	Species	Value
Oral (LD50)	Rat	3710 µL/kg
Dermal (LD50)	Rabbit	> 5000 mg/kg
Inhalation (LC50)	-	Data not available

## First Aid Measures

In the event of exposure to **eucarvone**, the following first aid procedures should be followed immediately.

Table 4: First Aid Measures for **Eucarvone**

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Remove contaminated clothing. Wash the affected area immediately and thoroughly with soap and plenty of water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice/attention. <a href="#">[4]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek medical attention. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention. <a href="#">[4]</a>

## Fire-Fighting and Accidental Release Measures

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[\[4\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[\[4\]](#)
- Specific Hazards: Combustible material. Containers may explode when heated.[\[4\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

### Accidental Release Measures:

- Personal Precautions: Remove all sources of ignition. Ensure adequate ventilation. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent the substance from entering drains or watercourses.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

## Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition - No smoking.
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

## Experimental Protocols for Safety Assessment

The following are summaries of standard OECD guidelines for assessing the dermal and ocular effects of chemicals like **eucarvone**.

### OECD Guideline 404: Acute Dermal Irritation/Corrosion

Objective: To determine the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

Methodology:

- Animal Model: A single healthy young adult albino rabbit is typically used for the initial test.
- Preparation: Approximately 24 hours before the test, the fur on the animal's back is clipped.
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area (approx. 6 cm<sup>2</sup>) of the clipped skin under a gauze patch.
- Exposure: The patch is held in place with semi-occlusive dressing for a 4-hour exposure period.

- Observation: After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal.
- Scoring: The reactions are scored on a scale of 0 (no reaction) to 4 (severe reaction).
- Confirmation: If a corrosive effect is not observed in the initial animal, the response is confirmed in up to two additional animals.

## OECD Guideline 405: Acute Eye Irritation/Corrosion

Objective: To determine the potential of a substance to produce irritation or corrosion when applied to the eye.

Methodology:

- Animal Model: Healthy young adult albino rabbits are used.
- Procedure: A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation.
- Scoring: Ocular lesions are scored according to a graded scale.
- Reversibility: The persistence of the ocular lesions is observed for up to 21 days to assess the reversibility of the effects.

## OECD Guideline 429: Skin Sensitization (Local Lymph Node Assay - LLNA)

Objective: To determine the potential of a substance to induce skin sensitization.

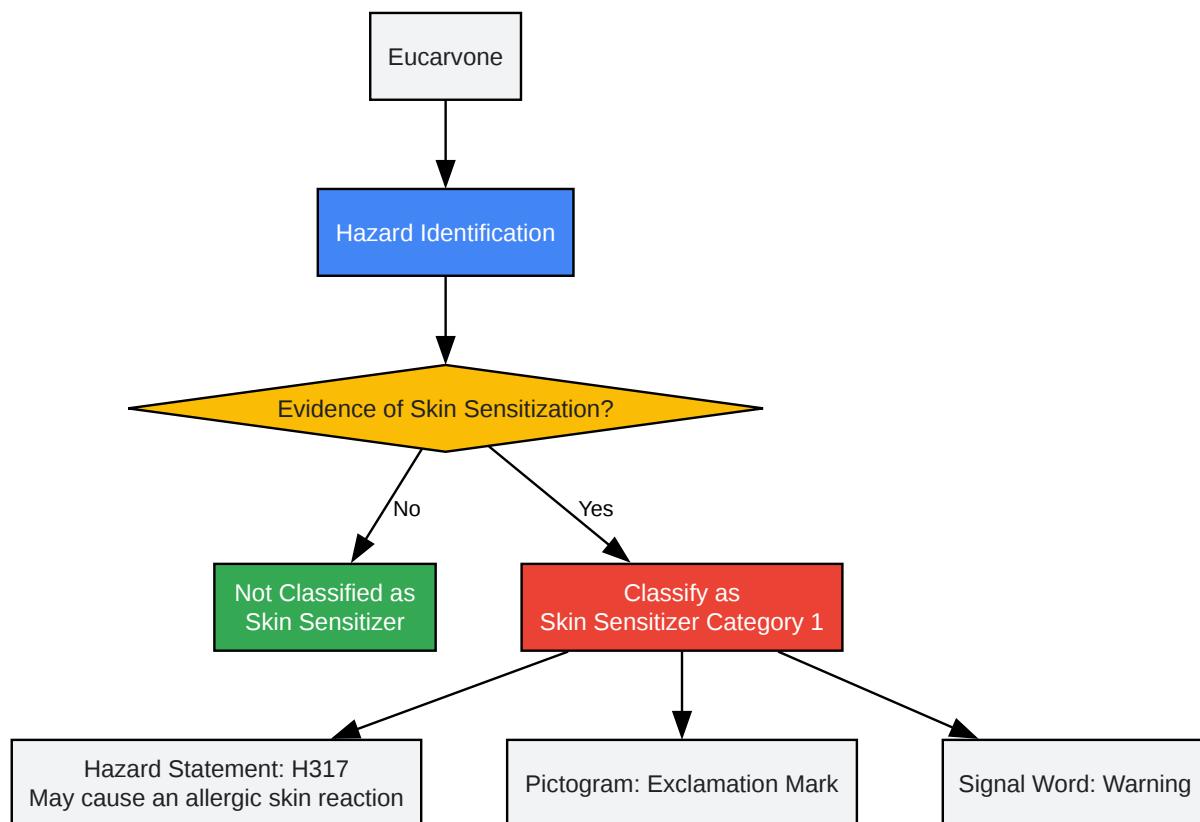
Methodology:

- Animal Model: Mice (typically female CBA/J) are used.

- Application: The test substance is applied to the dorsal surface of each ear of the mice for three consecutive days. A vehicle control group and a positive control group are also included.
- Proliferation Measurement: On day 6, a solution of  $^3\text{H}$ -methyl thymidine is injected intravenously. This radiolabel is incorporated into the DNA of proliferating lymphocytes in the draining auricular lymph nodes.
- Sample Collection: Five hours after the injection, the mice are euthanized, and the draining auricular lymph nodes are excised.
- Analysis: A single-cell suspension of lymph node cells is prepared, and the incorporation of  $^3\text{H}$ -methyl thymidine is measured using a  $\beta$ -scintillation counter.
- Stimulation Index (SI): The proliferation of lymphocytes is expressed as a Stimulation Index (SI), which is the ratio of the mean proliferation in the test group to the mean proliferation in the vehicle control group. A substance is classified as a sensitizer if the SI is 3 or greater.

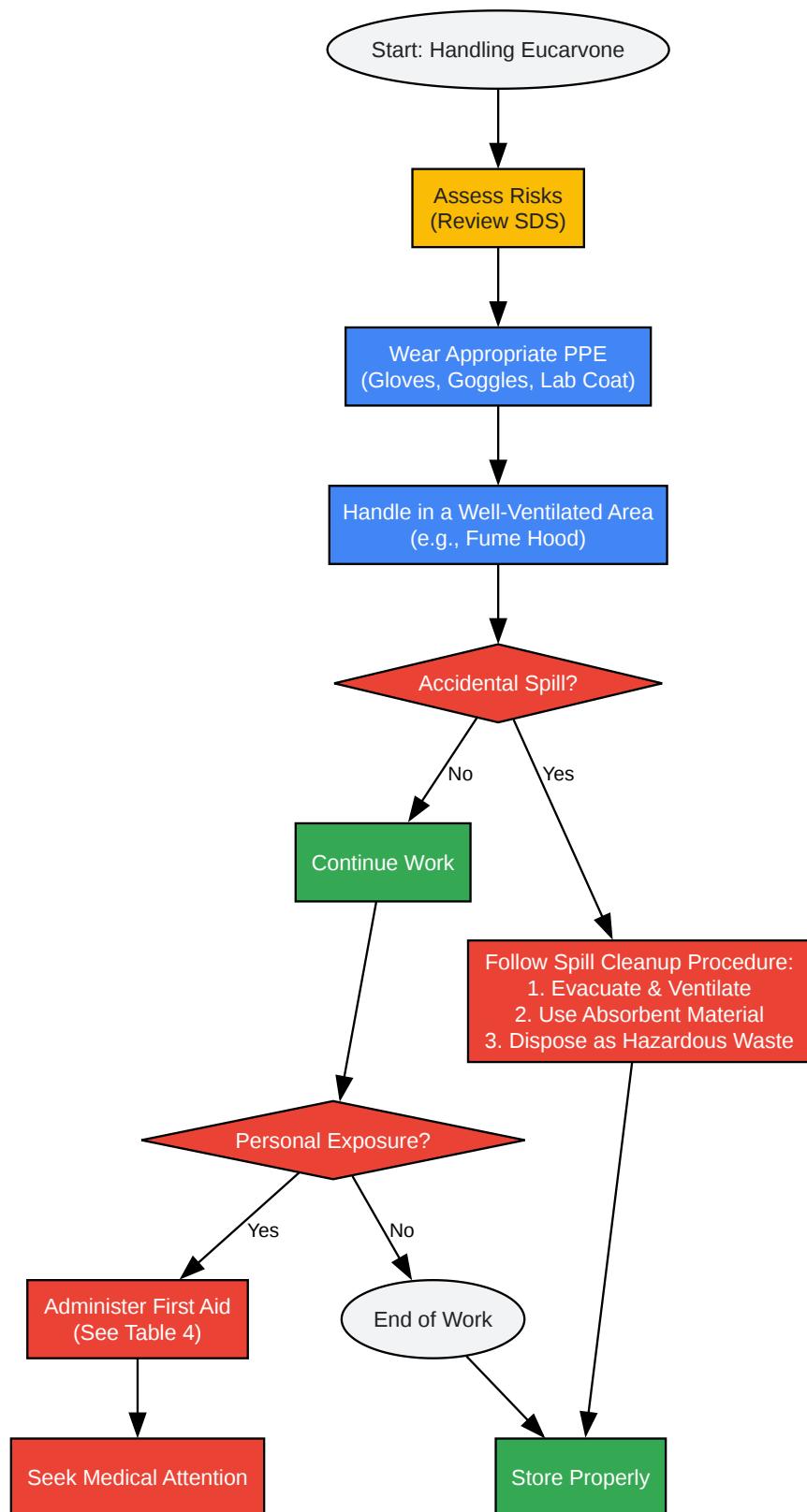
## Visualizations

The following diagrams illustrate key logical and procedural workflows relevant to the safe handling and assessment of **eucarvone**.

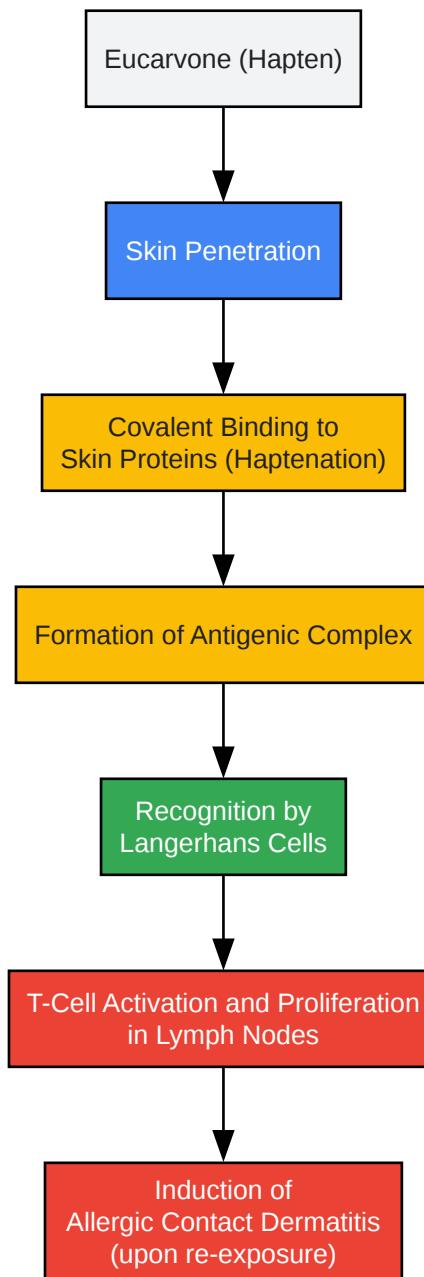


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Caption: GHS classification logic for **eucarvone**'s skin sensitization hazard.

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Caption: General laboratory workflow for safely handling **eucarvone**.



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Caption: Simplified signaling pathway for skin sensitization by a hapten like **eucarvone**.

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